

# **Application Notes and Protocols for the Administration of CP-775146 to Rodents**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and administration of the selective peroxisome proliferator-activated receptor alpha (PPARα) agonist, **CP-775146**, to rodent models. The information is compiled to facilitate in vivo studies investigating the pharmacological effects of this compound.

## **Compound Information**



Compound Name	CP-775146
Synonyms	2-methyl-2-[3-[(3S)-1-[2-[4-(1-methylethyl)phenyl]acetyl]-3-piperidinyl]phenoxy]-propanoic acid
CAS Number	702680-17-9
Molecular Formula	C26H33NO4
Molecular Weight	423.54 g/mol
Mechanism of Action	Selective PPAR $\alpha$ agonist.[1] It exhibits high affinity for PPAR $\alpha$ (Ki = 24.5 nM) with over 400-fold selectivity against PPAR $\beta$ and PPAR $\gamma$ (Ki >10 $\mu$ M).[1]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) up to 100 mM. Slightly soluble in Methanol.[2]

# **Formulation and Preparation of Dosing Solutions**

Due to its poor aqueous solubility, **CP-775146** requires a specific formulation for in vivo administration. While no direct studies explicitly detail the formulation of **CP-775146** for rodent administration, a common and effective method for similar poorly water-soluble compounds involves the use of a co-solvent system.

Recommended Vehicle: A solution of 0.1% (v/v) DMSO in sterile saline (0.9% NaCl) or phosphate-buffered saline (PBS).

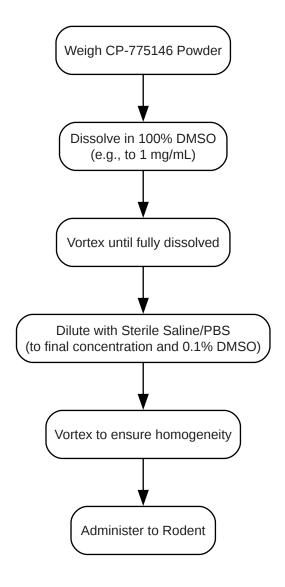
Protocol for Preparation of Dosing Solution (Example for a 1 mg/mL stock):

- Weighing: Accurately weigh the required amount of CP-775146 powder in a sterile microcentrifuge tube.
- Initial Dissolution: Add a small volume of 100% DMSO to the powder to create a
  concentrated stock solution. For example, to prepare a 10 mg/mL stock, dissolve 10 mg of
  CP-775146 in 1 mL of DMSO. Vortex thoroughly until the compound is completely dissolved.



- Dilution: Further dilute the DMSO stock solution with sterile saline or PBS to the final desired concentration. To achieve a final DMSO concentration of 0.1%, the DMSO stock should be diluted 1:1000. For example, to prepare 10 mL of a 10  $\mu$ g/mL dosing solution, add 10  $\mu$ L of the 1 mg/mL DMSO stock to 9.99 mL of sterile saline.
- Final Mixing: Vortex the final dosing solution thoroughly to ensure homogeneity.
- Storage: It is recommended to prepare fresh dosing solutions daily. If short-term storage is necessary, store at 4°C and protect from light.

Workflow for Dosing Solution Preparation:



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Caption: Workflow for the preparation of a **CP-775146** dosing solution.

### **Administration Protocols**

The following are detailed protocols for the two most common routes of administration for **CP-775146** in rodents: intraperitoneal injection and oral gavage.

## Intraperitoneal (IP) Injection

Intraperitoneal injection is a common route for systemic administration of compounds in rodents.

Dosage Information (Mice):

- A safe dose has been determined to be <0.3 mg/kg.[3]</li>
- An effective dose of 0.1 mg/kg administered for 3 days via intraperitoneal injection was shown to reduce serum levels of liver enzymes and lipid metabolism-related biomarkers in obese mice.[3][4]
- Another study in mice showed a 73% decrease in plasma triglyceride levels when administered at a dose of 2 mg/kg per day for two days.[2]

#### Materials:

- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge for mice; 23-25 gauge for rats)
- Prepared CP-775146 dosing solution
- 70% ethanol for disinfection

#### Protocol:

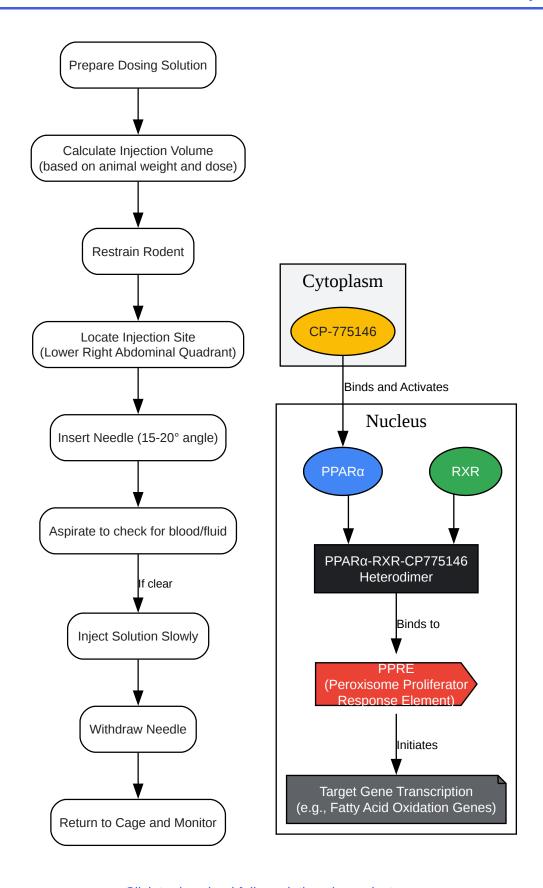
- Animal Restraint:
  - Mice: Gently scruff the mouse by pinching the loose skin over the neck and back. The tail
    can be secured between the last two fingers of the same hand.



- Rats: Securely hold the rat by placing your hand over its back and shoulders, with your thumb and forefinger forming a "V" around the neck.
- Injection Site: The recommended injection site is the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.
- Procedure:
  - Position the animal with its head tilted slightly downwards.
  - Insert the needle at a 15-20 degree angle into the peritoneal cavity.
  - Gently aspirate to ensure the needle has not entered a blood vessel or organ. If blood or other fluid appears, discard the syringe and prepare a new one.
  - Slowly inject the calculated volume of the dosing solution. The maximum recommended injection volume is 10 mL/kg for both mice and rats.
  - Withdraw the needle and return the animal to its cage.
- Post-injection Monitoring: Observe the animal for any signs of distress, such as lethargy, abdominal swelling, or abnormal posture.

Experimental Workflow for Intraperitoneal Injection:





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